

# 2-Ethylphenol: A Technical Guide to Health and Safety Hazards

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## Compound of Interest

Compound Name: 2-Ethylphenol

Cat. No.: B104991

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This technical guide provides a comprehensive overview of the known health and safety hazards associated with **2-Ethylphenol** (CAS No. 90-00-6). The information is intended to support risk assessment, safe handling, and the development of appropriate safety protocols in research and development settings.

## Executive Summary of Hazards

**2-Ethylphenol** is an organic compound that is harmful through multiple routes of exposure, including inhalation, skin contact, and ingestion.<sup>[1][2][3]</sup> It is classified as a skin irritant and can cause severe eye damage.<sup>[4][5][6]</sup> Due to its corrosive properties, contact can lead to significant tissue injury.<sup>[2][6][7]</sup> While data on long-term effects such as carcinogenicity and reproductive toxicity are limited, available information suggests it is not mutagenic in bacterial assays.<sup>[1][8]</sup> Safe handling requires stringent adherence to personal protective equipment (PPE) protocols and engineering controls.

## Toxicological Data

The following tables summarize the available quantitative toxicological data for **2-Ethylphenol**.

Table 1: Acute Toxicity Data

Test Type	Species	Route	Value	Reference
LD50	Mouse	Oral	600 mg/kg	[4][5][6][9]
LD50	Mouse	Intraperitoneal	172 mg/kg	[4][5][6]
LD50 (Mixture)	Rat	Oral	981 mg/kg	[8]

Note: The mixture study consisted of 25.9% **2-ethylphenol**, 41.1% 3-ethylphenol, and 33.0% 4-ethylphenol.[8]

Table 2: Physical and Chemical Properties Relevant to Safety

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	[2]
Molecular Weight	122.17 g/mol	[1]
Appearance	Colorless to pale yellow or amber liquid	[2][10]
Odor	Phenol-like	[11]
Boiling Point	195-197 °C	
Melting Point	-18 °C	[2][9][11]
Flash Point	78 °C (172.4 °F) - closed cup	[5]
Density	1.019 - 1.037 g/mL at 20-25 °C	[1]
Vapor Pressure	0.153 mmHg at 25 °C	[5][11]

| Water Solubility | Not miscible or difficult to mix [[1] |

## Health Effects of Exposure

**3.1 Acute Toxicity** **2-Ethylphenol** is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2] Signs of acute toxicity reported in animal studies on ethylphenol mixtures include decreased motor activity, ataxia, prostration, and respiratory changes.[8]

**3.2 Skin Corrosion and Irritation** The compound is classified as a skin irritant and can cause severe skin burns.[4][5][6] Prolonged or repeated contact may lead to dermatitis.[10]

**3.3 Eye Damage and Irritation** Exposure poses a risk of serious and severe damage to the eyes.[4][5][6] Some classifications note it causes irreversible effects on the eye.[6]

**3.4 Respiratory Tract Irritation** Vapors or mists of **2-Ethylphenol** are irritating to the respiratory system.[5][7][10] Inhalation may lead to symptoms such as headache, dizziness, and respiratory discomfort, with the potential for chemical pneumonitis in severe cases.[7][10]

### 3.5 Chronic Toxicity and Other Endpoints

- **Sensitization:** Data regarding skin sensitization is unavailable, but it is not expected to be a sensitizer based on structural analogues.[8]
- **Germ Cell Mutagenicity:** Based on available data, the classification criteria for germ cell mutagenicity are not met.[1] An Ames test conducted on **2-Ethylphenol** was reported to be negative.[8]
- **Carcinogenicity:** Long-term exposure has not been conclusively linked to carcinogenic effects, though data is limited.[10]
- **Reproductive Toxicity:** Based on available data, the classification criteria for reproductive toxicity are not met.[1] A study on a mixture of ethylphenol isomers found no effects on mating, fertility, or development at the highest tested doses.[8]

## Occupational Exposure and Safety

**4.1 Exposure Limits** No specific occupational exposure limits (e.g., OSHA PEL, ACGIH TLV) have been established for **2-Ethylphenol**. [8] Therefore, exposure should be minimized to the lowest achievable level.

**4.2 Engineering Controls** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][6] Eyewash stations and safety showers must be readily accessible. [2][6]

**4.3 Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[6]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.[1][5]
- Respiratory Protection: If ventilation is inadequate or for high-concentration exposures, use a NIOSH-approved respirator with an organic vapor cartridge.

#### 4.4 First Aid Measures

- Inhalation: Remove the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, including under the eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2][6]
- Ingestion: Do NOT induce vomiting.[2][6] Rinse mouth with water and seek immediate medical attention.[1][6]

## Key Experimental Protocols

Detailed experimental protocols for a specific substance are often proprietary. However, the toxicological endpoints reported for **2-Ethylphenol** are typically evaluated using standardized OECD (Organisation for Economic Co-operation and Development) guidelines, which are summarized below.

**5.1 Acute Oral Toxicity - OECD Guidelines 420/423 (Acute Toxic Class Method)** This method is used to estimate the LD50 and identify substances that have significant acute toxicity. The protocol involves a stepwise procedure with a small number of animals per step.

- Animal Selection: Typically uses rats or mice of a single sex (usually females, as they are often slightly more sensitive).

- **Dosing:** A single dose of the substance is administered orally via gavage. The procedure starts with a dose expected to be moderately toxic.
- **Observation:** Animals are observed for signs of toxicity and mortality for up to 14 days.<sup>[4]</sup> Observations include changes in skin, fur, eyes, and behavior.
- **Endpoint:** The LD50 value is not calculated precisely but is assigned to a toxicity classification category based on the observed mortality at specific dose levels.<sup>[4]</sup>

**5.2 Skin Corrosion/Irritation - OECD Guideline 404** This test assesses the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

- **Animal Selection:** The test is typically performed on healthy young adult albino rabbits.
- **Application:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small patch of shaved skin.
- **Exposure:** The substance is held in contact with the skin for a defined period, typically up to 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at graded intervals after patch removal. Observations continue for up to 14 days to assess the reversibility of the effects.<sup>[4]</sup>

**5.3 Bacterial Reverse Mutation Test (Ames Test) - OECD Guideline 471** This in vitro assay is widely used to detect the mutagenic potential of a chemical, specifically its ability to induce gene mutations.

- **Test System:** Uses several strains of bacteria (e.g., *Salmonella typhimurium*, *Escherichia coli*) with pre-existing mutations that leave them unable to synthesize an essential amino acid (e.g., histidine).
- **Exposure:** The bacterial strains are exposed to the test substance at various concentrations, both with and without an external metabolic activation system (S9 mix, derived from rat liver enzymes) to simulate mammalian metabolism.

- Incubation: The treated bacteria are plated on a minimal agar medium that lacks the specific amino acid.
- Endpoint: Only bacteria that have undergone a reverse mutation (reversion) to regain the ability to synthesize the amino acid will grow and form visible colonies. A substance is considered mutagenic if it causes a reproducible, dose-related increase in the number of revertant colonies compared to the negative control.[8]

## Visualizations: Workflows and Pathways

The following diagrams illustrate key logical and mechanistic pathways related to **2-Ethylphenol** hazard assessment.

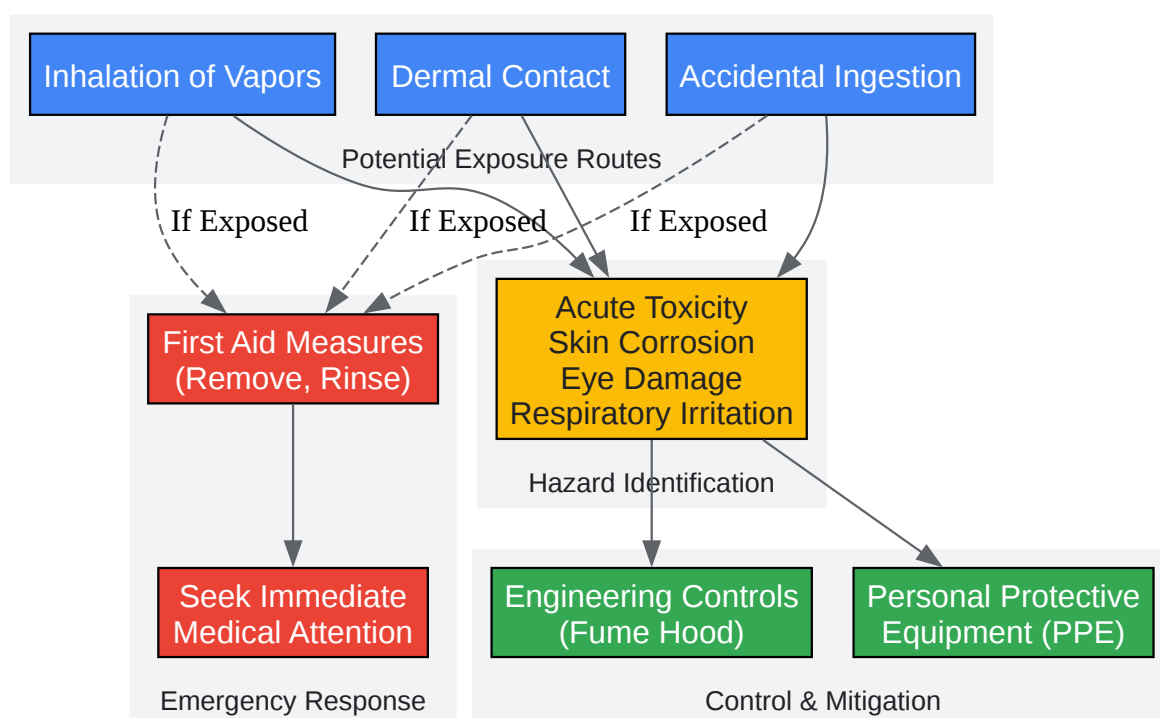


Figure 1. Hazard Assessment and Response Workflow

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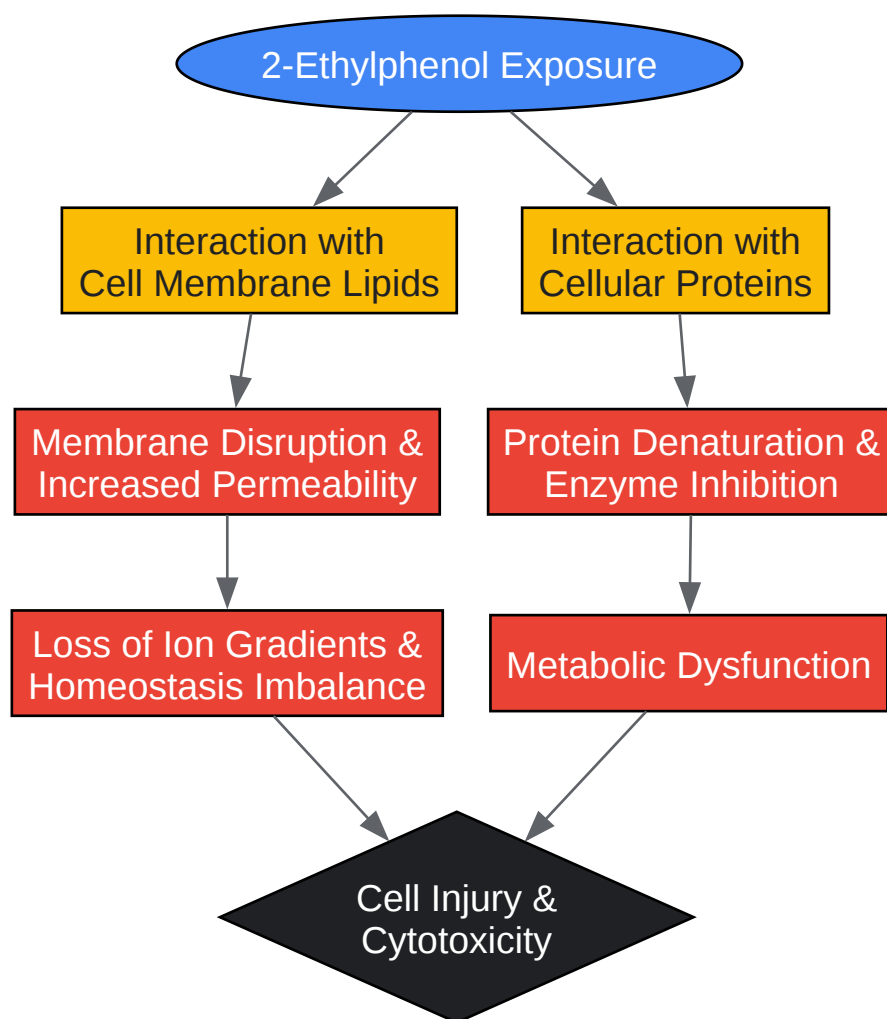


Figure 2. Generalized Cytotoxicity Pathway for Phenolic Compounds

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